

An In-depth Technical Guide to the Chemical Properties of 1-Iodoeicosane

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Compound of Interest

Compound Name: *Eicosane, 1-iodo-*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties of 1-iodoeicosane, a long-chain alkyl iodide. The information is curated for professionals in research and development who require detailed chemical data and experimental insights.

Physicochemical Properties

1-Iodoeicosane ($C_{20}H_{41}I$) is a long-chain saturated alkyl iodide. Its fundamental physical and chemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₀ H ₄₁ I	[1]
Molecular Weight	408.45 g/mol	[2]
CAS Number	34994-81-5	[1]
Melting Point	41.45 °C	[2]
Boiling Point (estimated)	391.28 °C	[2]
Density (estimated)	1.0758 g/cm ³	[2]
Refractive Index (estimated)	1.4716	[2]
LogP (estimated)	8.46310	[2]
Exact Mass	408.22530 u	[2]
Hydrogen Bond Donor Count	0	[2]
Hydrogen Bond Acceptor Count	0	[2]
Rotatable Bond Count	18	[2]

Reactivity and Chemical Behavior

As a primary iodoalkane, 1-iodoeicosane is characterized by its reactivity in nucleophilic substitution reactions, primarily proceeding through an S_N2 mechanism.[1][2] The carbon-iodine (C-I) bond is the weakest among the carbon-halogen bonds, making iodide an excellent leaving group.[2] This inherent reactivity renders 1-iodoeicosane a valuable reagent in organic synthesis for introducing the eicosanyl moiety onto various substrates.

The reactivity of iodoalkanes is the highest among the haloalkanes, following the trend RI > RBr > RCl > RF.[3] This is attributed to the lower bond dissociation energy of the C-I bond.[4]

S_N2 reaction mechanism of 1-iodoeicosane.

Experimental Protocols

A common and efficient method for the synthesis of 1-iodoeicosane from 1-eicosanol is the Appel reaction, which utilizes triphenylphosphine and iodine.[5][6]

Materials:

- 1-Eicosanol (1 equivalent)
- Triphenylphosphine (1.1 equivalents)
- Iodine (1.1 equivalents)
- Imidazole (1.1 equivalents, optional but recommended)
- Anhydrous toluene or other suitable aprotic solvent

Procedure:

- To a stirred solution of 1-eicosanol and triphenylphosphine in anhydrous toluene under an inert atmosphere (e.g., argon or nitrogen), add imidazole.
- Slowly add a solution of iodine in anhydrous toluene to the reaction mixture at room temperature. The disappearance of the iodine color indicates the progress of the reaction.
- After the addition is complete, the reaction mixture is typically stirred at room temperature or gently heated (e.g., to 50-60 °C) for several hours until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature. The precipitated triphenylphosphine oxide can be removed by filtration.
- The filtrate is then washed sequentially with a saturated aqueous solution of sodium thiosulfate (to remove any unreacted iodine), water, and brine.
- The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude 1-iodoeicosane.

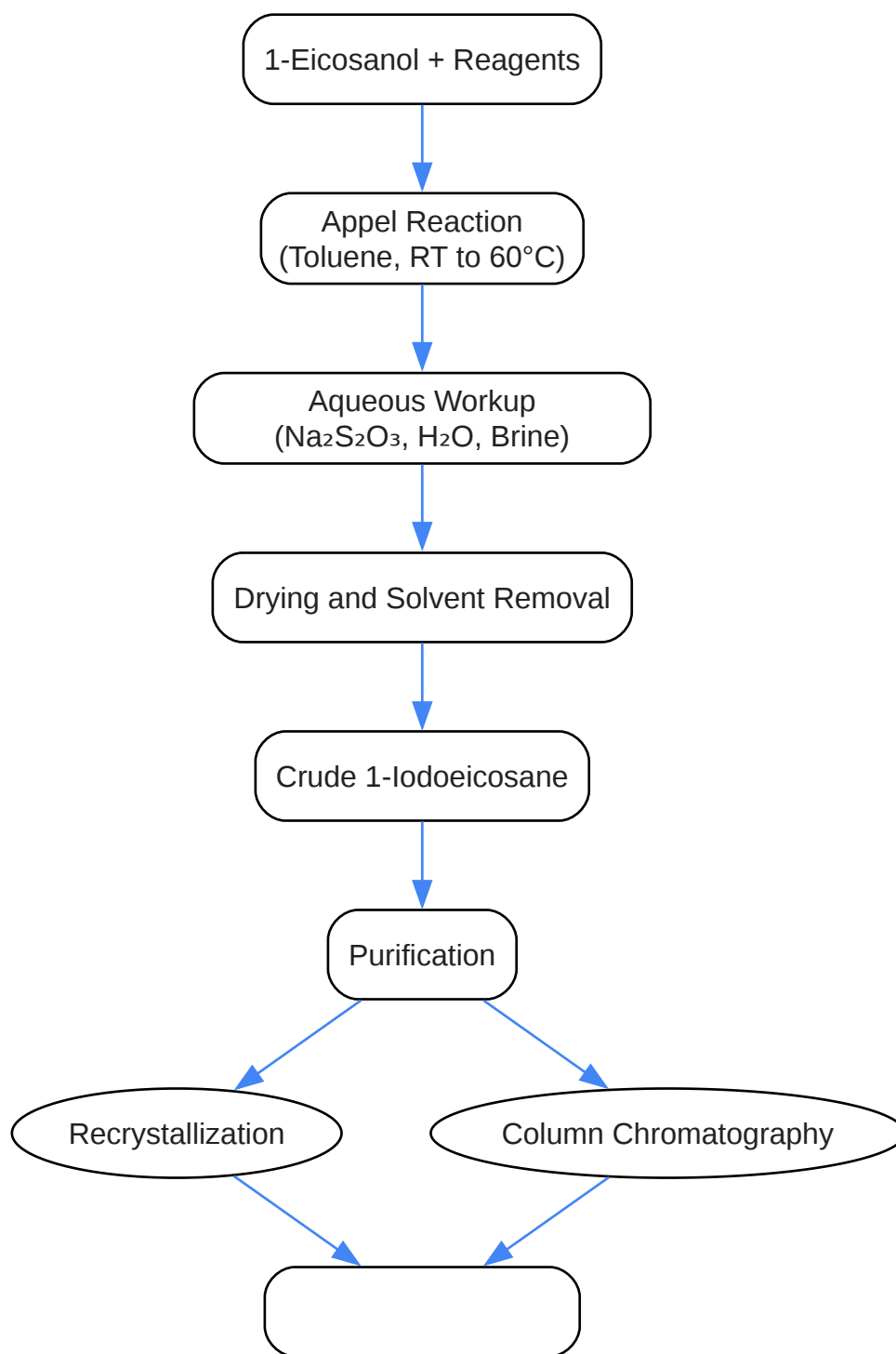
The crude 1-iodoeicosane can be purified by recrystallization or column chromatography.

Recrystallization:

- Dissolve the crude product in a minimal amount of a hot solvent in which it is soluble (e.g., ethanol, isopropanol, or a mixture of hexane and ethyl acetate).
- Allow the solution to cool slowly to room temperature, and then cool further in an ice bath to induce crystallization.
- Collect the purified crystals by vacuum filtration, wash with a small amount of cold solvent, and dry under vacuum.

Column Chromatography:

- If necessary, the product can be further purified by silica gel column chromatography.
- A non-polar eluent system, such as hexane or a hexane/ethyl acetate gradient, is typically used.
- The fractions containing the pure product are collected and the solvent is evaporated under reduced pressure.



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General workflow for synthesis and purification.

Spectral Data (Predicted)

While specific spectra for 1-iodoeicosane are not readily available, the expected spectral characteristics can be predicted based on the analysis of similar long-chain alkyl iodides.

- ^1H NMR: The proton nuclear magnetic resonance spectrum is expected to show a triplet at approximately 3.1-3.3 ppm corresponding to the two protons on the carbon adjacent to the iodine atom (α -protons).[7] The other methylene protons along the chain will appear as a broad multiplet between approximately 1.2-1.4 ppm, with the terminal methyl protons appearing as a triplet around 0.8-1.0 ppm.[7]
- ^{13}C NMR: The carbon-13 NMR spectrum will show a distinct signal for the carbon atom bonded to iodine at a chemical shift of approximately 5-15 ppm.[3] The other carbon atoms in the long alkyl chain will have chemical shifts in the typical aliphatic region (approximately 10-35 ppm).[8]
- Infrared (IR) Spectroscopy: The most characteristic absorption for 1-iodoeicosane in the IR spectrum is the C-I stretching vibration, which is expected to appear in the range of 500-600 cm^{-1} . [2][9] Other prominent peaks will include the C-H stretching vibrations from the alkyl chain at approximately 2850-2960 cm^{-1} . [10]
- Mass Spectrometry: In the mass spectrum, the molecular ion peak $[\text{M}]^+$ at $m/z = 408$ is expected. Common fragmentation patterns for long-chain alkyl iodides include the loss of an iodine atom ($[\text{M}-127]^+$) and cleavage of C-C bonds along the alkyl chain, leading to a series of fragment ions separated by 14 mass units (CH_2). [11][12] A prominent peak at $m/z 127$ corresponding to the iodine cation $[\text{I}]^+$ may also be observed. [13]

Safety and Handling

1-Iodoeicosane should be handled with care in a well-ventilated fume hood. [14][15] Appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn. [14] Iodo-compounds can be harmful if swallowed, in contact with skin, or if inhaled. [14] They may cause skin and eye irritation. [16] Store in a tightly sealed container in a cool, dry place, protected from light. [17] For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) from the supplier.

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